

Application Notes and Protocols for N-carbamoylaspartic Acid in Kinetic Enzyme Studies

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Compound of Interest

Compound Name: *N-carbamoylaspartic acid*

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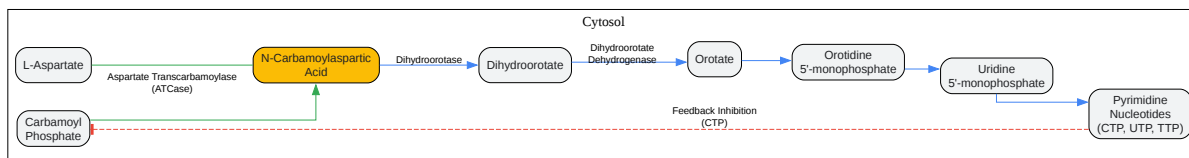
Introduction

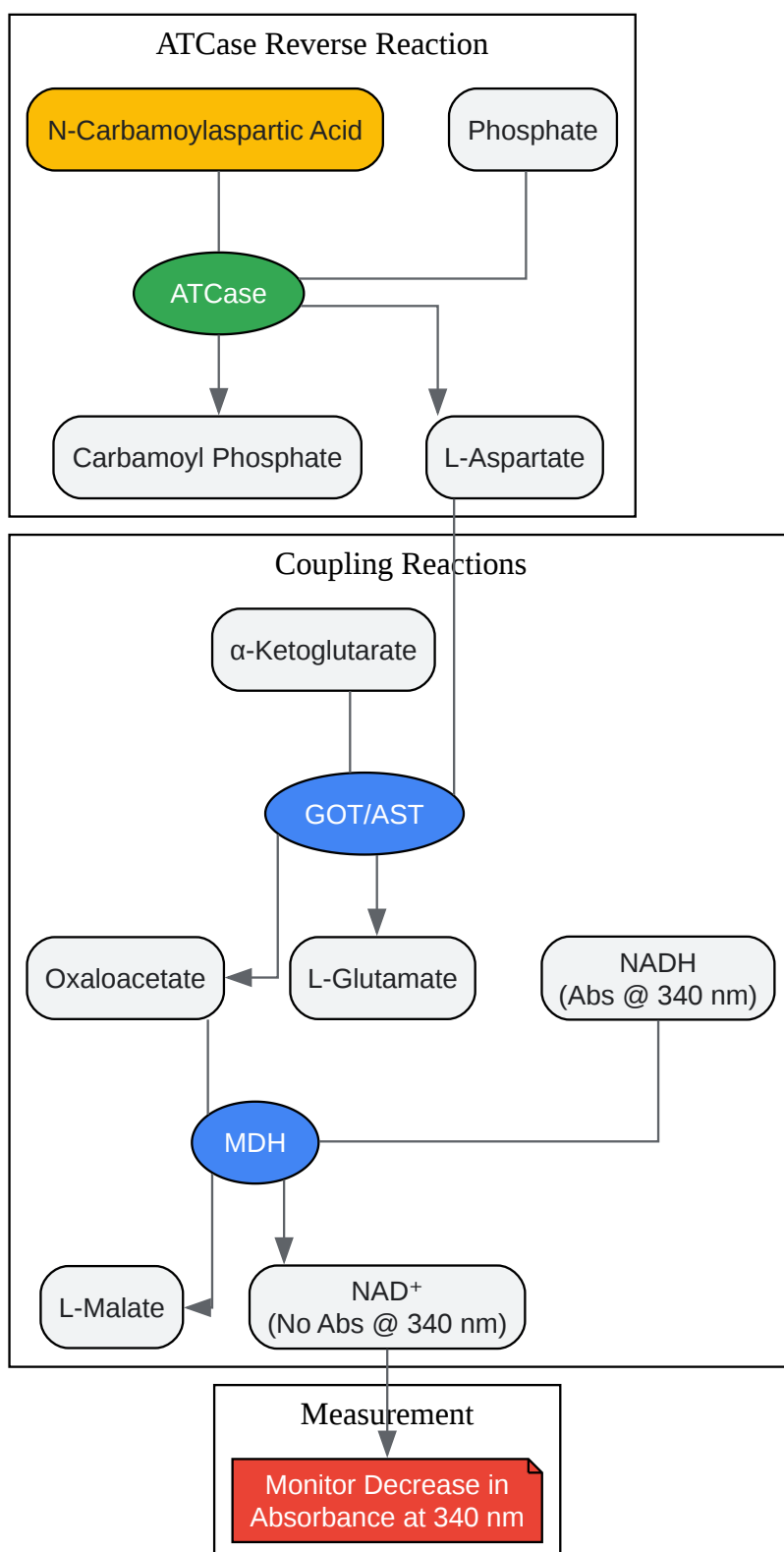
N-carbamoylaspartic acid is a critical intermediate in the de novo pyrimidine biosynthesis pathway.[1][2] It is synthesized from carbamoyl phosphate and L-aspartate in a reaction catalyzed by the allosteric enzyme Aspartate Transcarbamoylase (ATCase), also known as aspartate carbamoyltransferase.[3][4][5] This reaction represents the committed step in pyrimidine synthesis, making ATCase a key regulatory point in the pathway and an attractive target for therapeutic intervention.[2][5] While most kinetic studies focus on the forward reaction, the reverse reaction, utilizing **N-carbamoylaspartic acid** as a substrate, provides valuable insights into the enzyme's catalytic mechanism and T-state kinetics.[6]

These application notes provide detailed protocols for utilizing **N-carbamoylaspartic acid** as a substrate in kinetic studies of ATCase, particularly focusing on the reverse reaction.

Signaling and Metabolic Pathway

N-carbamoylaspartic acid is a key intermediate in the de novo pyrimidine biosynthesis pathway, which leads to the synthesis of pyrimidine nucleotides essential for DNA and RNA synthesis.[2] The central enzyme in this context is Aspartate Transcarbamoylase (ATCase).





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References

- 1. Aspartate carbamoyltransferase - Wikipedia [en.wikipedia.org]
- 2. A Sensitive Coupled Enzyme Assay for Measuring Kinase and ATPase Kinetics Using ADP-Specific Hexokinase - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Kinetics of aspartate transcarbamylase from Escherichia coli for the reverse direction of reaction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. A kinetic model of cooperativity in aspartate transcarbamylase - PubMed [pubmed.ncbi.nlm.nih.gov]
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